

Application Notes and Protocols for Broth Microdilution MIC Determination of Dibromopropamidine Isethionate

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Compound of Interest

Compound Name: *Dibromopropamidine isetionate*

Cat. No.: *B1216645*

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Application Note

Introduction

Dibromopropamidine isethionate is an antiseptic and disinfectant belonging to the aromatic diamidine class of compounds. It is known for its bacteriostatic properties against a wide range of organisms, particularly Gram-positive bacteria, and also exhibits some antifungal activity. The primary mechanism of action is believed to be the disruption of microbial cell membrane integrity, leading to the leakage of cellular contents and subsequent cell death. As with any antimicrobial agent, determining its potency against specific microorganisms is a critical step in research and development. The broth microdilution assay is the gold-standard method for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent, which is defined as the lowest concentration that completely inhibits the visible growth of a microorganism. This document provides a detailed protocol for determining the MIC of dibromopropamidine isethionate using the broth microdilution method, harmonizing guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Principle of the Broth Microdilution Assay

The broth microdilution assay involves preparing a series of two-fold dilutions of dibromopropamidine isethionate in a liquid growth medium in a 96-well microtiter plate. Each well is then inoculated with a standardized suspension of the test microorganism. Following incubation under controlled conditions, the plates are examined for visible signs of microbial growth. The MIC is recorded as the lowest concentration of dibromopropamidine isethionate that prevents this visible growth.

Key Considerations for Dibromopropamidine Isethionate

- **Solubility:** Dibromopropamidine isethionate is generally soluble in water. For the preparation of stock solutions, sterile deionized or distilled water is the recommended solvent.
- **Spectrum of Activity:** The compound is primarily active against Gram-positive bacteria. Testing should include relevant species such as *Staphylococcus aureus* and *Enterococcus faecalis*. Its activity against Gram-negative bacteria and fungi like *Candida albicans* can also be assessed.
- **Quality Control:** The inclusion of appropriate quality control (QC) strains is mandatory to ensure the accuracy and reproducibility of the results. Standard QC strains such as *Staphylococcus aureus* ATCC® 29213™, *Enterococcus faecalis* ATCC® 29212™, and *Candida albicans* ATCC® 90028™ should be tested in parallel.

Experimental Protocols

Materials and Equipment

Reagents and Media:

- Dibromopropamidine isethionate powder
- Sterile deionized or distilled water (for stock solution)
- Cation-Adjusted Mueller-Hinton Broth (CAMHB) for non-fastidious bacteria
- For fungi (e.g., *Candida* spp.): RPMI-1640 medium with L-glutamine, without bicarbonate, buffered with MOPS.
- 0.85% sterile saline

- Standardized inoculum of the test microorganism(s)
- Quality control (QC) strains (e.g., *S. aureus* ATCC® 29213™, *E. faecalis* ATCC® 29212™, *C. albicans* ATCC® 90028™)

Equipment:

- Sterile 96-well, U-bottom or flat-bottom microtiter plates with lids
- Multichannel pipette (8- or 12-channel)
- Sterile pipette tips
- Sterile reagent reservoirs
- Vortex mixer
- Spectrophotometer or McFarland densitometer
- Incubator ($35 \pm 2^\circ\text{C}$)
- Biosafety cabinet

Preparation of Dibromopropamidine Isethionate Stock Solution

- Accurately weigh a sufficient amount of dibromopropamidine isethionate powder.
- Dissolve the powder in sterile deionized or distilled water to create a high-concentration stock solution (e.g., 1280 µg/mL). The initial concentration should be at least 10 times the highest concentration to be tested.
- Ensure the powder is completely dissolved. The stock solution can be filter-sterilized through a 0.22 µm filter if necessary.
- Store the stock solution in sterile aliquots at -20°C or lower. Avoid repeated freeze-thaw cycles.

Inoculum Preparation

- From a fresh (18-24 hour) culture plate, select 3-5 morphologically similar colonies of the test microorganism.
- Transfer the colonies to a tube containing 4-5 mL of sterile saline.
- Vortex the tube thoroughly to create a smooth suspension.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL for bacteria.
- Within 15 minutes of preparation, dilute the adjusted inoculum in the appropriate broth (CAMHB or RPMI-1640) to achieve the final target inoculum concentration in the microtiter plate wells. For bacteria, the final concentration should be approximately 5×10^5 CFU/mL. For yeast, the final concentration should be approximately $0.5-2.5 \times 10^3$ CFU/mL. This typically requires a 1:100 dilution of the 0.5 McFarland suspension into the broth, from which the wells will be inoculated.

Broth Microdilution Procedure

- Dispense 50 μ L of the appropriate sterile broth into wells 2 through 12 of a 96-well microtiter plate. Well 1 will receive 100 μ L of the prepared dibrompropamidine isethionate working solution. Well 11 will serve as the growth control (no drug), and well 12 will be the sterility control (no inoculum).
- Prepare a working solution of dibrompropamidine isethionate at twice the highest desired final concentration in the appropriate broth.
- Add 100 μ L of this working solution to well 1.
- Perform serial two-fold dilutions by transferring 50 μ L from well 1 to well 2, mixing well, and then transferring 50 μ L from well 2 to well 3, and so on, up to well 10. Discard 50 μ L from well 10. This will leave 50 μ L in wells 1-10, with serially diluted concentrations of the compound, and 50 μ L of broth in well 11. Well 12 should contain 100 μ L of uninoculated broth.
- Add 50 μ L of the standardized inoculum to wells 1 through 11. Do not inoculate well 12.

- The final volume in wells 1-11 will be 100 µL.
- Cover the plate with a lid and incubate at $35 \pm 2^{\circ}\text{C}$ for 16-20 hours for non-fastidious bacteria, or 24-48 hours for fungi.

Reading and Interpreting Results

- After incubation, check the sterility control (well 12) for any growth. If growth is observed, the test is invalid.
- Check the growth control (well 11) for adequate growth. If there is no growth, the test is invalid.
- Visually inspect wells 1 through 10 for turbidity or a pellet at the bottom of the well, indicating microbial growth.
- The MIC is the lowest concentration of dibromopropamidinium isethionate at which there is no visible growth.

Data Presentation

Quantitative data from the broth microdilution assay should be presented in a clear and structured format.

Table 1: Example MIC Testing Range for Dibromopropamidinium Isethionate

| Well Number | Concentration (µg/mL) |
|-------------|-----------------------|
| 1 | 64 |
| 2 | 32 |
| 3 | 16 |
| 4 | 8 |
| 5 | 4 |
| 6 | 2 |
| 7 | 1 |
| 8 | 0.5 |
| 9 | 0.25 |
| 10 | 0.125 |
| 11 | 0 (Growth Control) |
| 12 | 0 (Sterility Control) |

Note: This is an example range. The actual range should be determined based on preliminary experiments.

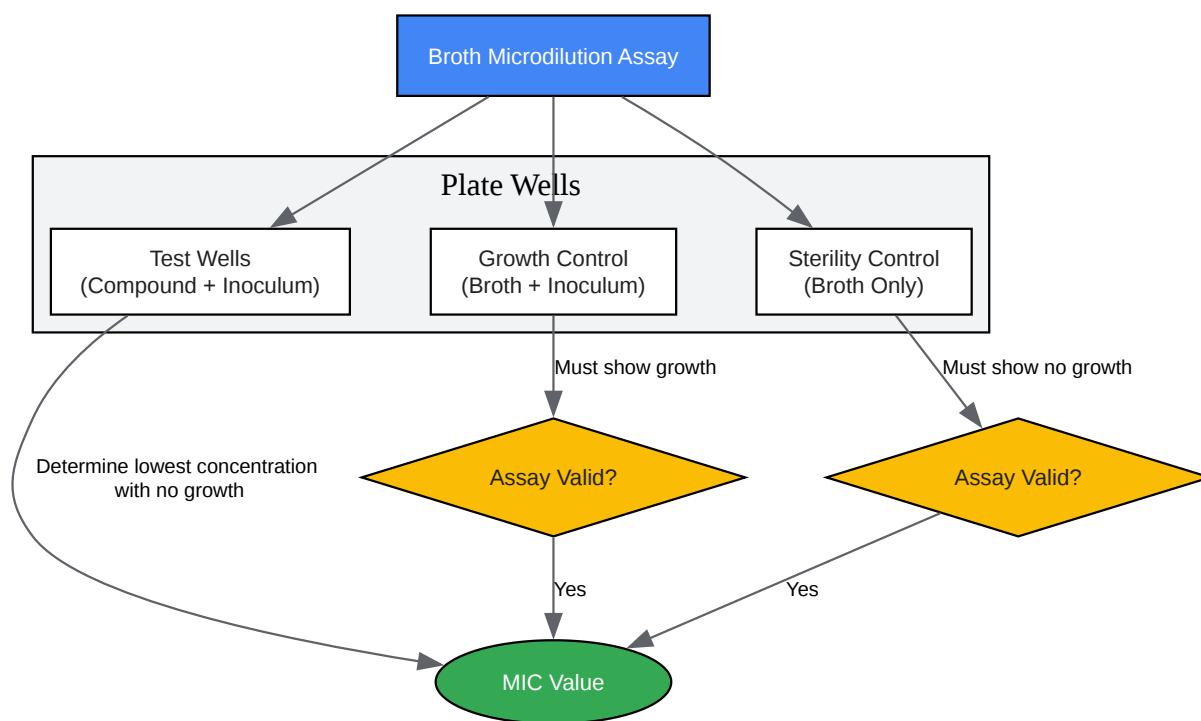
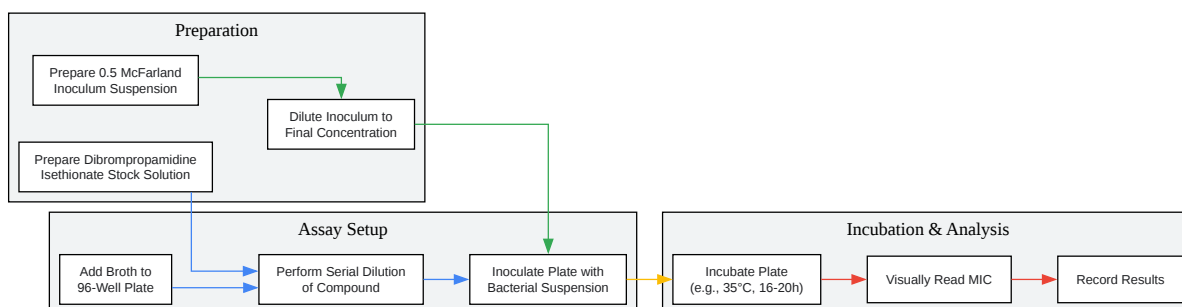
Table 2: Example MIC Data for Dibromopropamidine Isethionate and QC Strains

| Microorganism | ATCC® Strain No. | Dibrompropamidine Isethionate MIC (µg/mL) | Expected QC MIC Range (µg/mL) |
|-----------------------|------------------|---|-------------------------------|
| Staphylococcus aureus | 29213 | [Observed Value] | [To Be Determined] |
| Enterococcus faecalis | 29212 | [Observed Value] | [To Be Determined] |
| Candida albicans | 90028 | [Observed Value] | [To Be Determined] |
| Test Isolate 1 | N/A | [Observed Value] | N/A |
| Test Isolate 2 | N/A | [Observed Value] | N/A |

Note: Expected QC ranges for dibrompropamidine isethionate are not yet established and need to be determined through internal validation studies.

Visualizations

Broth Microdilution Workflow



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